

# C.I. Acid Brown 75 CAS registry number and synonyms

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## Compound of Interest

Compound Name: C.I. Acid brown 75

Cat. No.: B3430144

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## C.I. Acid Brown 75: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **C.I. Acid Brown 75**, a synthetic trisazo dye. The information presented herein is intended to support research and development activities by providing key chemical identifiers, physicochemical properties, and a detailed synthesis protocol.

## Chemical Identification and Synonyms

**C.I. Acid Brown 75** is a complex organic molecule widely used in the textile and leather industries for its dyeing properties. Accurate identification is crucial for scientific documentation and procurement. The primary identifier is its CAS Registry Number, though several have been associated with this dye.

Identifier	Value
Primary CAS No.	8011-86-7
Alternate CAS No.	71799-74-1, 6637-87-2
C.I. Name	Acid Brown 75
C.I. Number	34905
Molecular Formula	C <sub>28</sub> H <sub>15</sub> N <sub>9</sub> Na <sub>2</sub> O <sub>16</sub> S <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	843.58 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	4-[[2,4-dihydroxy-5-[(2-hydroxy-3,5-dinitrophenyl)diazenyl]-3-[(4-nitrophenyl)diazenyl]phenyl]diazenyl]-5-hydroxynaphthalene-2,7-disulfonic acid

A variety of synonyms for **C.I. Acid Brown 75** are used in literature and commercial listings. Awareness of these synonyms is essential to avoid ambiguity in research and reporting.

Synonym
4-Amino-5-hydroxy-2,7-naphthalenedisulfonic acid diazotized, coupled with diazotized 2-amino-4,6-dinitrophenol, diazotized 4-nitrobenzenamine and resorcinol, sodium salts <a href="#">[5]</a>
Acid Brown 116 <a href="#">[5]</a>
Acid Brown AFC <a href="#">[5]</a>
Acid Brown EDR
Brown ERN
C.I. 34905

## Physicochemical Properties

The physicochemical properties of **C.I. Acid Brown 75** determine its applications and behavior in various experimental settings.

Property	Value
Appearance	Brown to dark brown powder[5]
Odor	Odorless[4]
Solubility	Soluble in water[1][5]
pH	7.5[4]
Stability	Stable under normal temperatures and pressures. Conditions to avoid include incompatible materials, excess heat, and strong oxidants.[4]
Incompatibilities	Strong oxidizing agents, strong reducing agents[4]

## Synthesis Protocol

The manufacturing of **C.I. Acid Brown 75** is a multi-step process involving sequential diazotization and coupling reactions. The following protocol outlines the synthesis pathway.[1][2][3][5][6]

### Raw Materials:

- H acid (4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid)
- p-Nitroaniline
- 2-Amino-4,6-dinitrophenol
- Resorcinol

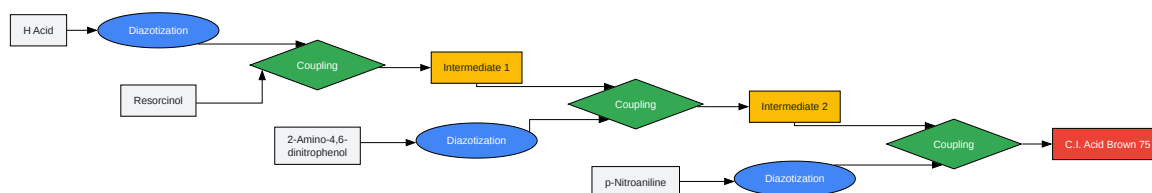
### Procedure:

- First Diazotization and Coupling: H acid is diazotized and then coupled with resorcinol.
- Second Diazotization and Coupling: 2-Amino-4,6-dinitrophenol is diazotized and coupled with the product from the first coupling.

- Third Diazotization and Coupling: p-Nitroaniline is diazotized and coupled with the product from the second coupling to yield the final **C.I. Acid Brown 75** dye.
- Purification: The product is subjected to salting out, filtration, drying, and grinding to obtain the finished product.<sup>[5][6]</sup>

## Synthesis Workflow

The following diagram illustrates the logical workflow of the **C.I. Acid Brown 75** synthesis process.



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Caption: Synthesis workflow of **C.I. Acid Brown 75**.

## Signaling Pathways

Information regarding the signaling pathways of **C.I. Acid Brown 75** is not available in the current scientific literature. As a synthetic dye primarily utilized in industrial applications, it has not been a subject of investigation in the context of pharmacological or biological signaling.

## Conclusion

This technical guide provides foundational information on **C.I. Acid Brown 75** for research and development purposes. The data presented, including its chemical identifiers, physicochemical properties, and a detailed synthesis protocol, are intended to facilitate its appropriate use and further investigation in relevant scientific fields.

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## References

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